

An In-depth Technical Guide to the Chemical Properties of Methylchlorophosphine

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Compound of Interest

Compound Name: Methylchlorophosphine

Cat. No.: B1584959

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Foreword

Methylchlorophosphine (CH_3PCl_2), also known as methylphosphonous dichloride, is a foundational building block in organophosphorus chemistry. Its high reactivity, stemming from the phosphorus(III) center bonded to two labile chlorine atoms and a methyl group, makes it both a versatile precursor and a significant handling challenge. This guide provides an in-depth exploration of the core chemical properties of **methylchlorophosphine**, intended for researchers, chemists, and drug development professionals. We will move beyond a simple recitation of facts to explore the causality behind its reactivity, provide field-proven protocols for its use, and contextualize its importance in modern synthesis.

Compound Identification and Core Physical Properties

Precise identification and understanding of physical constants are paramount for the safe and effective use of any chemical reagent. **Methylchlorophosphine** is a colorless, corrosive, and flammable liquid with a pungent odor.^{[1][2]} It is highly sensitive to air and moisture.^{[3][4]}

Property	Value	Source(s)
CAS Number	676-83-5	[1][3][5]
Molecular Formula	CH ₃ Cl ₂ P	[1][3][4]
Molecular Weight	116.91 g/mol	[1][4]
Appearance	Colorless liquid	[1][6]
Boiling Point	81-82 °C	[3][7][8]
Melting Point	-81.5 °C	[3][4][7]
Density	1.3 g/mL	[3][7][8]
Refractive Index	1.4944 - 1.4964	[3][7][8]
Flash Point	48 °C	[3][4][7]
Vapor Pressure	79.3 mmHg at 25°C	[4]
Solubility	Reacts with water	[3][4]
UN Number	2845	[1][4]

Synthesis and Commercial Production

The synthesis of **methyldichlorophosphine** is a well-established industrial process, reflecting its importance as a chemical intermediate. Understanding its synthesis provides insight into potential impurities and the scale of its availability.

Industrial Synthesis: Methane and Phosphorus Trichloride

The primary industrial route involves the high-temperature, gas-phase reaction of methane (CH₄) with phosphorus trichloride (PCl₃).^{[2][9]} This reaction proceeds via a free-radical chain mechanism, often initiated by a catalyst like thionyl chloride (SOCl₂) or sulfuryl chloride (SO₂Cl₂).^{[2][9]}

- Initiation: The catalyst generates chlorine radicals (Cl•) at elevated temperatures (500-650 °C).^{[2][9]}

- Propagation:
 - A chlorine radical abstracts a hydrogen atom from methane, yielding a highly reactive methyl radical ($\bullet\text{CH}_3$) and hydrogen chloride (HCl).[\[2\]](#)
 - The methyl radical attacks a molecule of phosphorus trichloride, displacing a chlorine atom to form the desired C-P bond of **methyldichlorophosphine** and regenerating a chlorine radical.[\[2\]](#)
- Termination: The chain reaction ceases when radicals combine.

The elegance of this method lies in its use of inexpensive, readily available feedstocks. However, the high temperatures and radical nature make it a non-stereoselective process, yielding a racemic mixture of the P-chiral molecule.[\[2\]](#)

Laboratory-Scale Synthesis

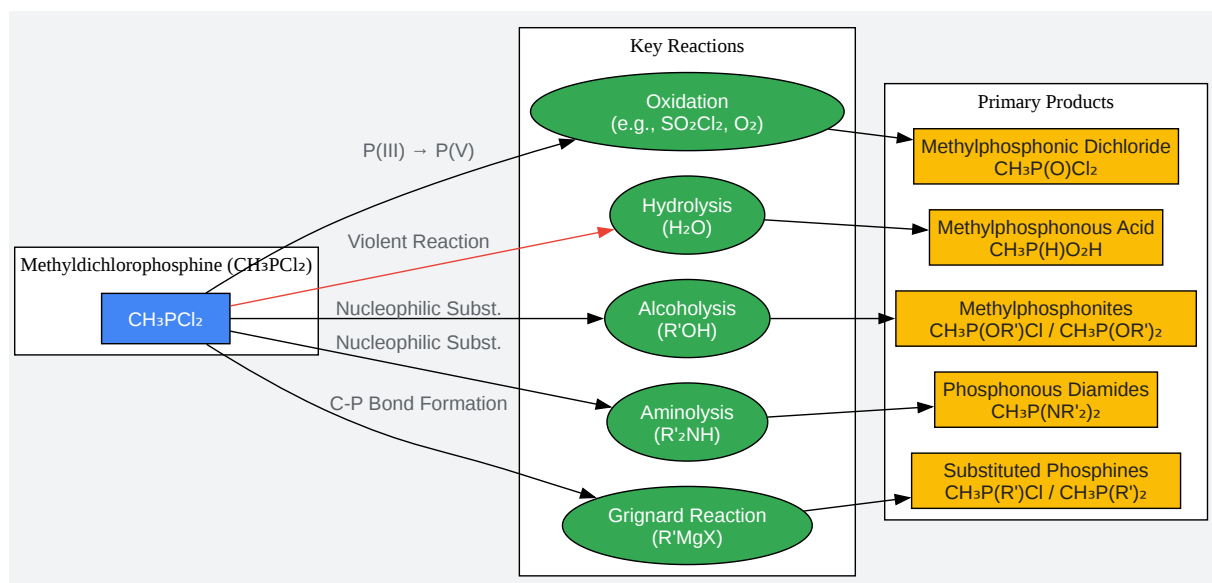
For laboratory applications, several alternative routes are available. A common method involves the alkylation of phosphorus trichloride with methyl iodide in the presence of aluminum chloride to form a phosphonium salt, which is subsequently reduced with iron powder.[\[1\]](#)

- Step 1 (Alkylation): $\text{CH}_3\text{I} + \text{PCl}_3 + \text{AlCl}_3 \rightarrow [\text{CH}_3\text{PCl}_3]^+[\text{AlCl}_3\text{I}]^-$
- Step 2 (Reduction): $[\text{CH}_3\text{PCl}_3]^+[\text{AlCl}_3\text{I}]^- + \text{Fe} \rightarrow \text{CH}_3\text{PCl}_2 + \text{FeI} + \text{AlCl}_3$

Another convenient laboratory synthesis involves the reduction of the pre-formed complex of methyl chloride, PCl_3 , and AlCl_3 with phenyldichlorophosphine.[\[10\]](#) These methods offer greater control for smaller-scale operations where the high-temperature gas-phase reaction is not feasible.

Chemical Reactivity and Core Mechanisms

The chemistry of **methyldichlorophosphine** is dominated by the electrophilic nature of the phosphorus atom and the lability of the P-Cl bonds. The phosphorus atom possesses a lone pair of electrons, allowing it to act as a nucleophile, but the strong electron-withdrawing effect of the two chlorine atoms makes it highly susceptible to attack by nucleophiles.



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